

2-Undecanone: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: 2-Undecanone

Cat. No.: B123061

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Introduction

2-Undecanone, a saturated methyl ketone, is a naturally occurring organic compound found in various plants and is also synthesized for commercial applications. This technical guide provides an in-depth overview of **2-Undecanone**, covering its chemical identity, physicochemical properties, synthesis, and biological activities, with a focus on its relevance to researchers, scientists, and drug development professionals.

Chemical Identification

The Chemical Abstracts Service (CAS) has assigned the number 112-12-9 to **2-Undecanone**. [1][2][3][4][5] It is recognized by a variety of synonyms across different applications and contexts.

Table 1: Synonyms of **2-Undecanone**

Synonym	Reference(s)
Methyl nonyl ketone	[1] [5] [6] [7]
Undecan-2-one	[1] [5] [8]
2-Hendecanone	[1] [5]
Rue ketone	[5] [8]
Ketone, methyl nonyl	[1] [5]
Nonyl methyl ketone	[1] [5]
MGK Dog & Cat Repellent	[1]
IBI-246	[7] [8]
BioUD	[3]

Physicochemical Properties

2-Undecanone is a colorless to slightly yellow, oily liquid with a characteristic floral, fruity odor. [\[5\]](#)[\[6\]](#) Its key physicochemical properties are summarized in the table below.

Table 2: Physicochemical Properties of **2-Undecanone**

Property	Value	Reference(s)
Molecular Formula	C ₁₁ H ₂₂ O	[1][2][7]
Molecular Weight	170.29 g/mol	[1][2]
Melting Point	11-13 °C	[6][9]
Boiling Point	231-232 °C	[6][9]
Density	0.825 g/mL at 25 °C	[6][9]
Vapor Pressure	<1 mmHg at 20 °C	[6][9]
Vapor Density	5.9 (vs air)	[5][6]
Flash Point	89 °C (closed cup)	[5][9]
Solubility	Insoluble in water; Soluble in organic solvents.[6][7][8]	
Refractive Index (n ²⁰ /D)	1.43	[6]

Synthesis and Reactions

Synthesis: **2-Undecanone** can be obtained through several synthetic routes:

- Oxidation of 2-Undecanol: A common method involves the oxidation of the corresponding secondary alcohol, 2-undecanol.[6]
- From Decanoic Acid and Acetic Acid: This synthesis occurs by heating decanoic acid and acetic acid over thorium oxide at 450°C.[6]
- Isolation from Natural Sources: It can be isolated from essential oils, such as oil of rue, through fractional distillation.[7][10][11] However, this method is not of significant commercial importance.[6]
- Dry Distillation of Calcium Salts: Another method involves the dry distillation of calcium acetate and calcium caprylate.[10][11]

Reactions: As a methyl ketone, **2-undecanone** undergoes the haloform reaction in the presence of a base and a halogen. For instance, its reaction with sodium hypochlorite yields sodium decanoate, chloroform, and sodium hydroxide.[7][8]

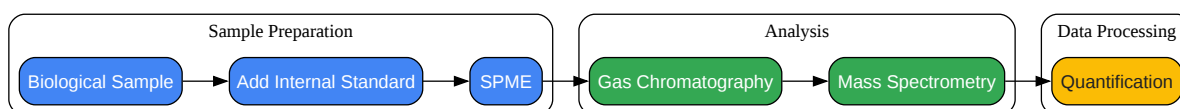
Experimental Protocols

Quantification of **2-Undecanone** in Biological Samples using Gas Chromatography (GC)

This protocol provides a general framework for the quantification of **2-undecanone** in samples such as milk, based on methods cited in the literature.[6][9]

- Sample Preparation (Solid-Phase Microextraction - SPME):
 - A known volume of the liquid sample (e.g., milk) is placed in a sealed vial.
 - An internal standard is added to the sample.
 - The sample is heated and agitated to promote the release of volatile compounds.
 - An SPME fiber is exposed to the headspace above the sample for a defined period to adsorb the volatile analytes, including **2-undecanone**.
- Gas Chromatography (GC) Analysis:
 - Injector: The SPME fiber is inserted into the heated GC injector, where the adsorbed analytes are thermally desorbed onto the analytical column.
 - Column: A non-polar capillary column is typically used for the separation of volatile compounds.
 - Oven Program: A temperature gradient is applied to the oven to separate the compounds based on their boiling points and interactions with the stationary phase.
 - Carrier Gas: Helium is commonly used as the carrier gas.
- Detection (Mass Spectrometry - MS):
 - The separated compounds are introduced into a mass spectrometer.

- The molecules are ionized (e.g., by electron ionization) and fragmented.
- The mass-to-charge ratio of the resulting ions is measured, providing a unique mass spectrum for each compound.
- Quantification:
 - The concentration of **2-undecanone** is determined by comparing the peak area of the analyte to that of the internal standard and a calibration curve generated from analytical standards of known concentrations.



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Caption: Workflow for the quantification of **2-Undecanone**.

Biological Activity and Applications

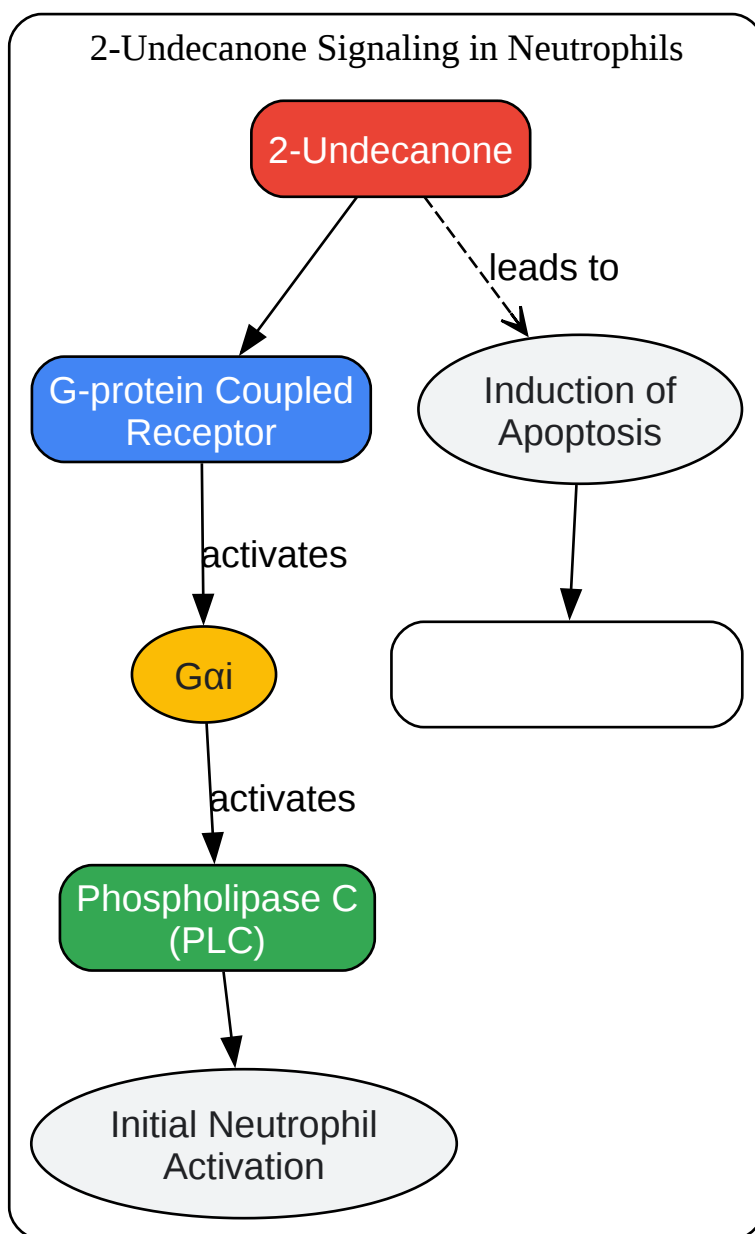
2-Undecanone exhibits a range of biological activities and has several applications:

- **Insect and Animal Repellent:** Due to its strong odor, it is a key active ingredient in insect and animal repellents, particularly for dogs and cats.[6][7][8] It is considered a safer alternative to DEET.[6]
- **Flavor and Fragrance:** It is used in the perfumery and flavoring industries, contributing to notes in some synthetic essential oils, soaps, detergents, and perfumes.[4][6]
- **Modulation of Neutrophil Activity:** Research has shown that **2-undecanone** derived from *Pseudomonas aeruginosa* can modulate the activity of neutrophils. It initially activates neutrophils through a Gai-phospholipase C pathway but subsequently inhibits their bactericidal activity by inducing apoptosis.[12] This suggests a mechanism by which the bacterium may evade the host's immune response.[12]

- Antitumor Potential: It has been observed to have an inhibitory effect on lung tumorigenesis. [\[13\]](#)

Signaling Pathway of **2-Undecanone** in Neutrophils

The following diagram illustrates the proposed signaling pathway by which **2-undecanone** modulates neutrophil activity.



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Caption: Proposed signaling pathway of **2-Undecanone** in neutrophils.

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